

# CVT-10216 solubility in DMSO and other solvents

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Compound of Interest		
Compound Name:	CVT-10216	
Cat. No.:	B1669351	Get Quote

# **Technical Support Center: CVT-10216**

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information and troubleshooting guidance for the experimental use of **CVT-10216**, a selective inhibitor of aldehyde dehydrogenase 2 (ALDH2).

# Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving CVT-10216?

A1: The recommended solvent for dissolving **CVT-10216** is dimethyl sulfoxide (DMSO). It is soluble in DMSO at various concentrations, though it is important to use fresh, anhydrous DMSO as the compound's solubility can be affected by moisture. For aqueous solutions, it is common to first prepare a concentrated stock solution in DMSO and then dilute it into the aqueous buffer.

Q2: What is the solubility of CVT-10216 in common laboratory solvents?

A2: The solubility of **CVT-10216** varies across different solvents. It is highly soluble in DMSO and DMF, but practically insoluble in water and ethanol. For detailed quantitative data, please refer to the solubility table below.

Q3: I am having trouble dissolving CVT-10216 in DMSO. What can I do?



A3: If you are experiencing difficulty dissolving **CVT-10216** in DMSO, please refer to our troubleshooting guide below. Common solutions include ensuring your DMSO is fresh and anhydrous, and gently warming or sonicating the solution.

Q4: What is the mechanism of action of CVT-10216?

A4: **CVT-10216** is a potent and selective reversible inhibitor of aldehyde dehydrogenase 2 (ALDH2). ALDH2 is a key mitochondrial enzyme responsible for the detoxification of various aldehydes, including acetaldehyde, a toxic byproduct of alcohol metabolism. By inhibiting ALDH2, **CVT-10216** leads to an accumulation of these aldehydes.

Q5: How should I store **CVT-10216** solutions?

A5: **CVT-10216** powder should be stored at -20°C for long-term stability. Stock solutions in DMSO can be stored at -20°C for up to one month or at -80°C for up to six months.[1] To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes.

# **Solubility Data**

The following table summarizes the solubility of **CVT-10216** in various solvents based on available data.



Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	93[2]	199.79[2]	Use of fresh, anhydrous DMSO is recommended as moisture can reduce solubility.[2]
46.55[3]	100[3]		
20[1][4]	42.97[1]	Warming and sonication may be required to achieve dissolution.[1]	
10[5]	-	Clear solution.[5]	_
DMF	25[1][4]	53.71[1]	Warming and sonication may be needed.[1]
Water	Insoluble[2]	-	
Ethanol	Insoluble[2]	-	_
DMF:PBS (pH 7.2) (1:1)	0.5[4]	-	
1eq. NaOH	23.27[3]	50[3]	

# Experimental Protocols Protocol for Determining the Solubility of CVT-10216 (Shake-Flask Method)

This protocol describes a general procedure for determining the equilibrium solubility of **CVT-10216** in a solvent of interest.

Materials:



- CVT-10216 (solid powder)
- Solvent of choice (e.g., DMSO, water, ethanol)
- Glass vials with screw caps
- Orbital shaker or vortex mixer
- Centrifuge
- Syringe filters (0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Analytical balance

#### Procedure:

- Preparation of Supersaturated Solution:
  - Weigh out an excess amount of CVT-10216 and add it to a glass vial. The amount should be more than what is expected to dissolve.
  - Add a known volume of the solvent to the vial.
  - Securely cap the vial.
- Equilibration:
  - Place the vial on an orbital shaker or vortex mixer and agitate at a constant temperature (e.g., 25°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
  - After equilibration, allow the vial to stand undisturbed for a short period to let the excess solid settle.
  - Centrifuge the vial at a high speed to pellet any remaining undissolved solid.



#### · Sample Collection and Preparation:

- Carefully withdraw an aliquot of the supernatant using a pipette, ensuring not to disturb the solid pellet.
- Filter the supernatant through a 0.22 μm syringe filter to remove any fine particles.
- Dilute the filtered solution with an appropriate solvent to a concentration that falls within the linear range of your analytical method.

#### · Quantification:

- Analyze the diluted sample using a validated HPLC method or another suitable analytical technique to determine the concentration of CVT-10216.
- Calculate the original concentration in the saturated solution by applying the dilution factor.
   This value represents the solubility of CVT-10216 in the tested solvent under the specified conditions.

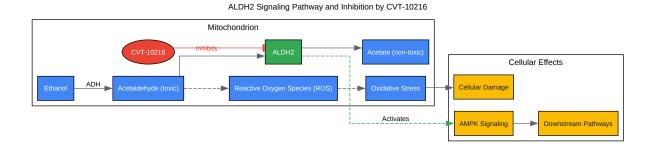
# **Troubleshooting Guide**



Issue	Possible Cause	Recommended Solution
CVT-10216 does not fully dissolve in DMSO.	1. Hygroscopic DMSO: DMSO has absorbed moisture from the air, reducing its solvating power. 2. Insufficient mixing/agitation. 3. Low temperature.	1. Use fresh, anhydrous DMSO from a newly opened bottle.[2] 2. Vortex or sonicate the solution for a few minutes. Gentle warming (to 37°C) can also aid dissolution.[6] 3. Gently warm the solution as described above.
Precipitation occurs when diluting a DMSO stock solution into an aqueous buffer.	Low aqueous solubility: CVT- 10216 is poorly soluble in water. The final concentration in the aqueous buffer may be above its solubility limit.	1. Decrease the final concentration of CVT-10216 in the aqueous solution. 2. Increase the percentage of DMSO in the final solution (be mindful of the tolerance of your experimental system to DMSO). 3. Consider using a surfactant or co-solvent in your aqueous buffer, if compatible with your experiment.
Inconsistent experimental results.	Inaccurate stock solution concentration: The compound may not have been fully dissolved initially.     Degradation of the compound: Improper storage of the stock solution.	1. Visually inspect your stock solution to ensure it is a clear solution with no visible particulates. If necessary, reprepare the stock solution following the recommendations above. 2. Aliquot stock solutions and store them properly at -20°C or -80°C to avoid freeze-thaw cycles.[1]

# **Visualizations**



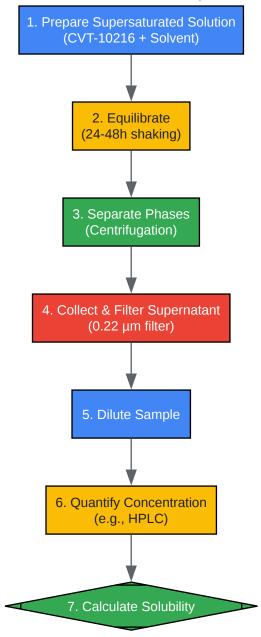


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Caption: ALDH2 pathway and CVT-10216 inhibition.



#### Experimental Workflow for Solubility Determination



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Caption: Solubility determination workflow.

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